

# Personal protective equipment for handling 4'-Chloro-4-biphenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4'-Chloro-4-biphenylboronic acid

Cat. No.: B151694

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## Essential Safety and Handling Guide for 4'-Chloro-4-biphenylboronic Acid

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **4'-Chloro-4-biphenylboronic acid** are paramount for ensuring a secure and compliant laboratory environment. Adherence to established safety protocols mitigates risks to personnel and the environment. This guide provides essential, step-by-step procedures for the safe handling and disposal of **4'-Chloro-4-biphenylboronic acid**.

Chemical Hazards and GHS Classification:

**4'-Chloro-4-biphenylboronic acid** is an off-white powder that can cause skin, eye, and respiratory tract irritation.<sup>[1][2][3]</sup> Ingestion may lead to gastrointestinal irritation.<sup>[1]</sup>

Hazard Class	Hazard Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

## Operational Plan: Safe Handling Procedure

### 1. Engineering Controls:

- Always handle **4'-Chloro-4-biphenylboronic acid** within a certified chemical fume hood to minimize the risk of inhalation.[4][5]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[6]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields.[5] For enhanced protection against splashes, a face shield may be used in conjunction with goggles.[7][8]
- Skin Protection:
  - Wear a lab coat.[4][5]
  - Use chemical-resistant gloves (e.g., nitrile or neoprene).[5][7] Always inspect gloves for integrity before use and dispose of contaminated gloves according to laboratory protocols.[9]
- Respiratory Protection: If dust generation is unavoidable and engineering controls are insufficient, use a NIOSH/MSHA-approved respirator.[2]

### 3. Handling Procedures:

- Minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[10\]](#)
- Do not eat, drink, or smoke in the handling area.[\[10\]](#)

### 4. First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention.[\[1\]](#)

## Disposal Plan: Waste Management

### 1. Waste Segregation and Collection:

- Treat all **4'-Chloro-4-biphenylboronic acid** waste as hazardous waste.[\[4\]](#)[\[9\]](#)
- Collect solid and liquid waste in separate, designated, and clearly labeled containers.[\[9\]](#)[\[11\]](#)  
Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[9\]](#)
- Use chemically compatible containers with secure lids.[\[9\]](#)

## 2. Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name ("**4'-Chloro-4-biphenylboronic acid**"), and any known hazards (e.g., "Irritant").[\[4\]](#)[\[9\]](#)

## 3. Storage:

- Store sealed hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until collection by EHS or a licensed waste disposal company.[\[4\]](#)

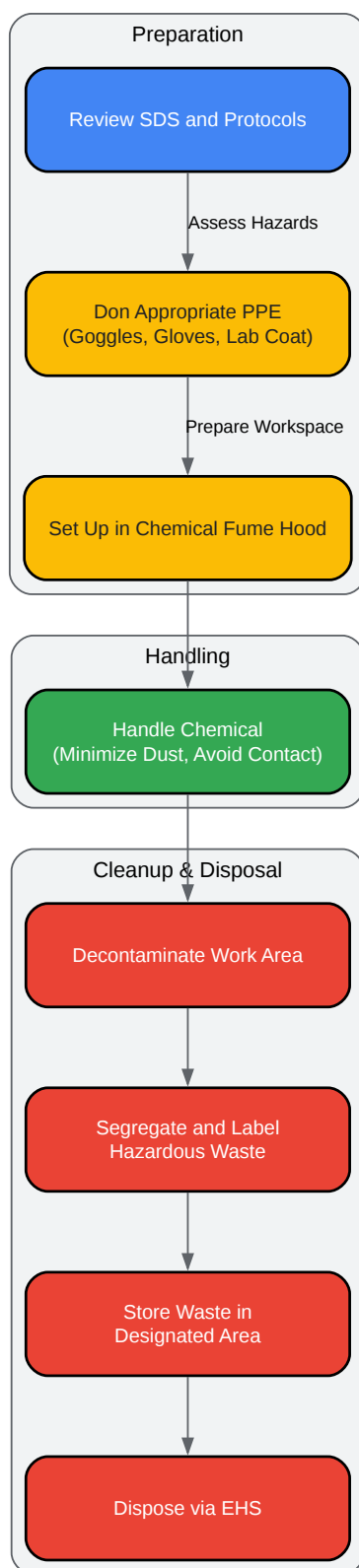
## 4. Empty Container Disposal:

- Rinse empty containers three times with a suitable solvent in a chemical fume hood.[\[4\]](#)
- Collect the first rinseate as hazardous waste.[\[4\]](#) Subsequent rinses may also need to be collected as hazardous waste, depending on institutional guidelines.[\[4\]](#)
- After thorough rinsing and air drying, deface the original label. The clean container can then be disposed of in the appropriate recycling stream.[\[4\]](#)

## 5. Spill Cleanup:

- For spills contained within a fume hood, close the sash and use a spill kit.[\[5\]](#)
- Wear appropriate PPE.[\[5\]](#)
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[1\]](#) Avoid generating dust.[\[1\]](#)
- Do not allow the substance to enter drains.[\[5\]](#)

Below is a workflow diagram illustrating the safe handling and disposal process for **4'-Chloro-4-biphenylboronic acid**.



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Caption: Workflow for safe handling of **4'-Chloro-4-biphenylboronic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4'-Chloro-4-biphenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151694#personal-protective-equipment-for-handling-4-chloro-4-biphenylboronic-acid]

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